

4-(Dimethylamino)benzoic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-(Dimethylamino)benzoic acid

Cat. No.: B143218

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4-(Dimethylamino)benzoic acid** (DMABA). The information is intended to guide laboratory personnel in the safe use, storage, and disposal of this chemical, minimizing potential risks and ensuring a safe working environment.

Hazard Identification and Classification

4-(Dimethylamino)benzoic acid is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The compound is categorized as causing skin irritation, serious eye irritation, and potential respiratory irritation.[1][2][3][4][5][6]

GHS Classification:

- Skin Corrosion/Irritation: Category 2[2][3][4]
- Serious Eye Damage/Eye Irritation: Category 2[2][3][4]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[2][3][4]

Signal Word: Warning[1][4]

Hazard Statements:

- H315: Causes skin irritation.[1][6]
- H319: Causes serious eye irritation.[1][6]
- H335: May cause respiratory irritation.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-(Dimethylamino)benzoic acid** is presented in the table below.

Property	Value	Reference
Molecular Formula	C9H11NO2	[7]
Molecular Weight	165.19 g/mol	[7][8]
Appearance	White to yellowish crystalline powder	[1]
Melting Point	241-243 °C (decomposes)	[5][7][9]
Boiling Point	315.8 °C at 760 mmHg	[1][7]
Flash Point	144.8 °C	[1][7]
Density	1.18 g/cm ³	[1]
Solubility	Insoluble in water. Soluble in alcohol, hydrochloric acid, alkali solution, and ether.	[5][9]

Toxicological Information

The toxicological properties of **4-(Dimethylamino)benzoic acid** have not been fully investigated.[2] The available data indicates potential for irritation.

Toxicity Data	Value	Reference
Intravenous LD50 (mouse)	180 mg/kg	[8]
Oral LD50 (rat)	> 2000 mg/kg	[10]

While specific experimental protocols for the toxicological assessment of **4-(Dimethylamino)benzoic acid** are not publicly available, standardized tests such as the OECD Guidelines for the Testing of Chemicals are typically employed. For instance, skin irritation is often assessed using in vitro methods like the Reconstructed Human Epidermis (RhE) test (OECD 439), and eye irritation is evaluated using methods like the Bovine Corneal Opacity and Permeability (BCOP) test (OECD 437). Acute oral toxicity is generally determined by studies following OECD Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method).

Safety and Handling Precautions

Engineering Controls

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the inhalation of dust or vapors.[2][11][12]
- Ensure that an eyewash station and a safety shower are readily accessible and in good working order.[2][11]

Personal Protective Equipment (PPE)

PPE Category	Item	Specifications	Reference
Eye/Face Protection	Safety Goggles	Must conform to European Standard EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133.	[1] [2] [11]
Skin Protection	Chemical-resistant gloves	Nitrile gloves are a suitable option. Inspect gloves for any signs of degradation or punctures before use.	[1] [11]
Lab Coat	A lab coat must be worn to protect clothing and skin from contamination.		[11]
Respiratory Protection	NIOSH-approved respirator	Required when engineering controls are insufficient, if dust is generated, or if irritation is experienced.	[1] [2] [11]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[12\]](#)
- Avoid breathing dust, vapor, mist, or gas.[\[2\]](#)[\[12\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[12\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[11\]](#)
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[12\]](#)

First Aid Measures

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.	[1] [2] [3]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Consult a doctor.	[1] [3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.	[1] [2] [3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[1] [2]

Storage and Disposal

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[11\]](#)
- Store apart from foodstuff containers or incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Store locked up.[\[1\]](#)[\[2\]](#)

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)[\[2\]](#)[\[11\]](#)
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[2\]](#)

Accidental Release Measures

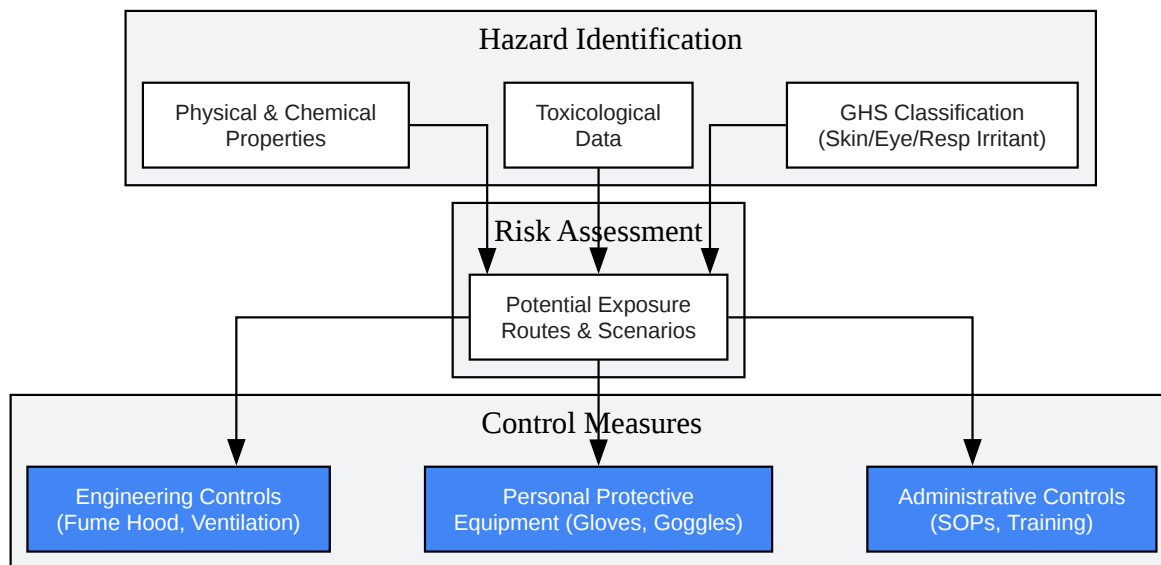
- Ensure adequate ventilation and wear appropriate personal protective equipment.[\[2\]](#)[\[3\]](#)
- Avoid dust formation.[\[2\]](#)
- For a small spill, carefully sweep up the solid material and place it into a labeled container for hazardous waste disposal.[\[2\]](#)[\[11\]](#)
- Clean the spill area with an appropriate solvent, followed by soap and water.[\[11\]](#)
- Do not let the chemical enter drains.[\[2\]](#)

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)[\[13\]](#)
- Specific Hazards: During a fire, irritating and highly toxic gases such as nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂) may be generated.[\[2\]](#)[\[3\]](#)[\[13\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[2\]](#)[\[3\]](#)

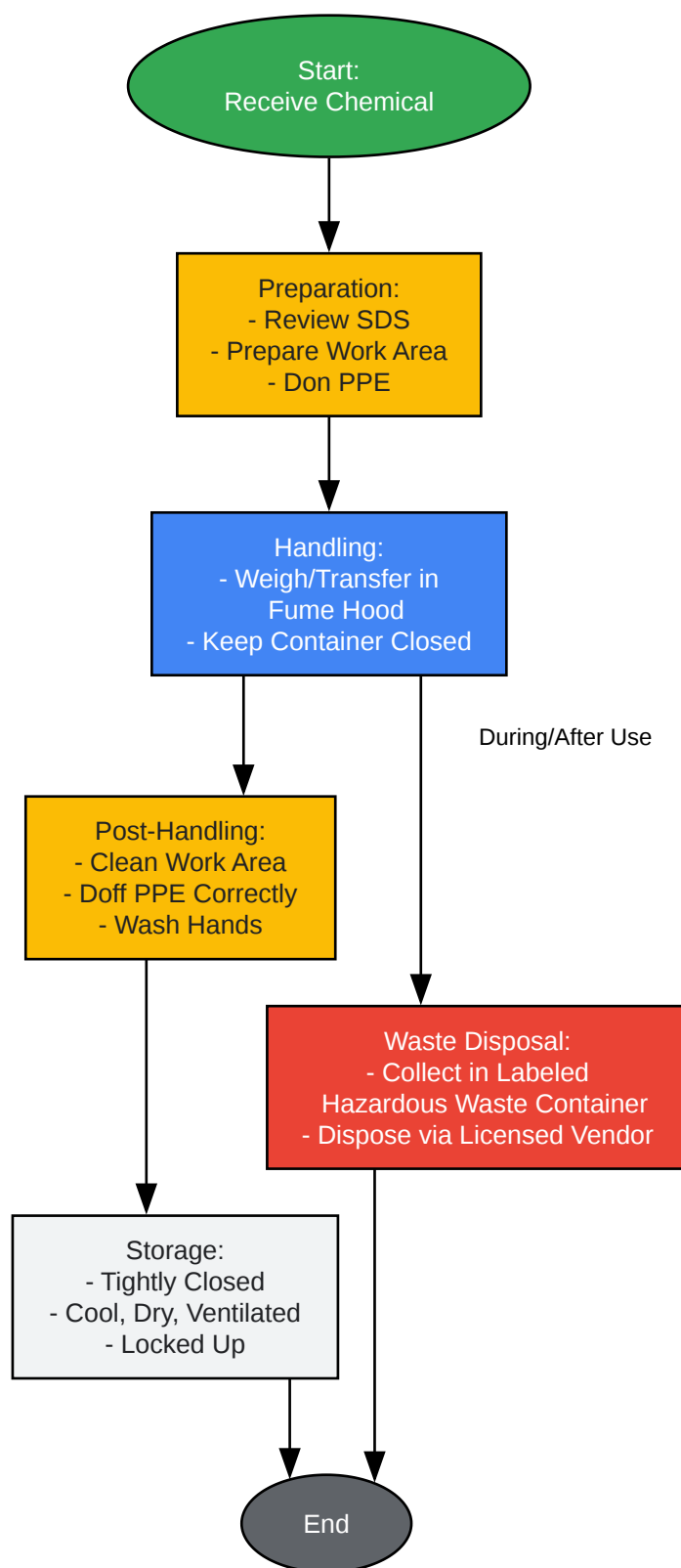
Visualized Workflows

The following diagrams illustrate key safety and handling workflows for **4-(Dimethylamino)benzoic acid**.



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Hazard Identification and Control Measures Workflow



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General Laboratory Handling Workflow for DMABA

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